

Personal protective equipment for handling Bohemine

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Compound of Interest

Compound Name: *Bohemine*

Cat. No.: B022852

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Essential Safety and Handling Guide for Bohemine

For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **Bohemine**, a purine derivative that inhibits cyclin-dependent kinases.^[1]

Personal Protective Equipment (PPE)

Ensure the use of appropriate personal protective equipment to minimize exposure and ensure personal safety.^{[2][3]}

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields. [2] [3]
Hand Protection	Protective Gloves	Impermeable and resistant to the product. [2] [4] Inspect gloves prior to use and dispose of contaminated gloves properly. [5]
Body Protection	Impervious Clothing	To protect skin from contact. [2] [3]
Respiratory Protection	Suitable Respirator	A type N95 (US) respirator is recommended. [6] Use in areas with appropriate exhaust ventilation. [2] [3]

Operational Plan: Handling and Storage

Handling:

- Avoid inhalation, and contact with eyes and skin.[\[2\]](#)[\[3\]](#)
- Prevent the formation of dust and aerosols.[\[2\]](#)[\[3\]](#)
- Use only in areas with adequate exhaust ventilation.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Wash skin thoroughly after handling.[\[1\]](#)[\[2\]](#)

Storage:

- Keep the container tightly sealed in a cool, well-ventilated area.[\[2\]](#)[\[4\]](#)
- Store at -20°C for the crystalline solid.[\[1\]](#)[\[2\]](#)

- If in a solvent, store at -80°C.[2]
- Keep away from direct sunlight and sources of ignition.[2]

Emergency Procedures

First Aid:

- Eye Contact: Immediately flush eyes with large amounts of water, removing any contact lenses. Seek prompt medical attention.[2][3]
- Skin Contact: Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes and seek medical advice.[2][3]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[2]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[2]

Spills:

- Use full personal protective equipment.[2][3]
- Evacuate personnel to safe areas and ensure adequate ventilation.[2][3]
- Prevent further leakage or spillage if it is safe to do so.[2][3]
- Absorb solutions with a liquid-binding material like diatomite.[2][3]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[2][3]

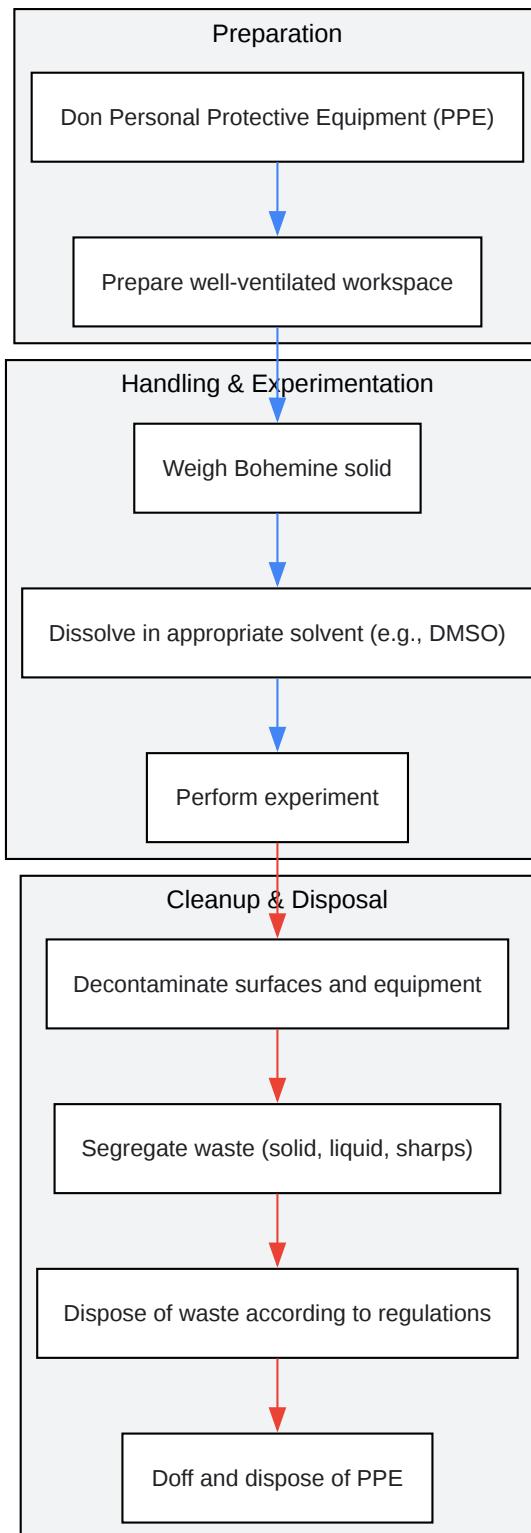
Disposal Plan

Dispose of **Bohemine** and any contaminated materials in accordance with all applicable country, federal, state, and local regulations.[2][3][5] Smaller quantities may potentially be disposed of with household waste, but it is crucial to follow official regulations.[4] For larger amounts, contact a licensed professional waste disposal company.[5] Contaminated packaging should also be disposed of according to regulations.[2][7]

Experimental Workflow for Handling Bohemine

The following diagram outlines the standard workflow for handling **Bohemine** in a laboratory setting, from initial preparation to final disposal.

Bohemine Handling Workflow

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Caption: Logical workflow for the safe handling of **Bohemine**.

Experimental Protocols

Detailed experimental protocols for specific research applications of **Bohemine** are not available in the provided safety data sheets. For methodologies related to its use as a cyclin-dependent kinase inhibitor, researchers should consult relevant scientific literature, such as the study by Raynaud et al. in Clinical Cancer Research (2005).^[8] That study investigated the pharmacokinetic-pharmacodynamic relationships of **Bohemine** in a human colon carcinoma model.^[8]

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